

# Safeguarding Your Research: A Guide to Handling 2,2'-Biquinoline

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## Compound of Interest

Compound Name: **2,2'-Biquinoline**

Cat. No.: **B090511**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **2,2'-Biquinoline**, including personal protective equipment (PPE) recommendations, operational protocols, and disposal plans.

## Chemical Safety Data

A thorough understanding of the substance's properties is the first step in safe handling. The following table summarizes key quantitative data for **2,2'-Biquinoline**.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>12</sub> N <sub>2</sub>	[1]
Molecular Weight	256.30 g/mol	[2]
CAS Number	119-91-5	[1][2]
Appearance	Light yellow to light beige shiny flakes or powder	[3][4]
Melting Point	192-195 °C	[5]
Purity	≥98%	[5][6]

## Hazard Identification and Personal Protective Equipment (PPE)

**2,2'-Biquinoline** is classified as a hazardous substance. It is crucial to use appropriate PPE to minimize exposure and ensure personal safety.

#### Hazard Classifications:

- Causes skin irritation (H315).[2][3][7]
- Causes serious eye irritation (H319).[2][3][7]
- May cause respiratory irritation (H335).[2][3][7]

#### Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.	To prevent eye contact which can cause serious irritation.[2]
Skin Protection	Handle with gloves. Dispose of contaminated gloves after use. Wear impervious clothing.	To prevent skin contact which causes irritation. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[2]
Respiratory Protection	Use a NIOSH-approved dust mask (type N95) or equivalent.	To prevent inhalation of dust, which may cause respiratory irritation.[2][5]

#### Operational and Disposal Plans: A Step-by-Step Guide

Adherence to proper procedures is critical for minimizing risks associated with handling **2,2'-Biquinoline**.

#### Handling and Storage:

- Ventilation: Work in a well-ventilated area, preferably with a local exhaust ventilation system to control dust formation.[2]
- Avoid Contact: Avoid contact with skin and eyes. Do not breathe dust.[2]
- Hygiene: Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[2][7]  
Keep away from strong acids and bases.[7]

#### Spill Management:

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Evacuate personnel from the immediate area.[2]
- Ventilate: Ensure adequate ventilation.[2]
- Containment: Prevent the product from entering drains.[2]
- Cleanup:
  - Wear appropriate personal protective equipment (see table above).[2]
  - Sweep up the spilled material without creating dust.[2]
  - Collect the material in a suitable, closed container for disposal.[2]

#### Disposal:

Dispose of **2,2'-Biquinoline** and its containers in accordance with local, regional, and national regulations.[7] It is recommended to contact a licensed professional waste disposal service.[2] One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[2]

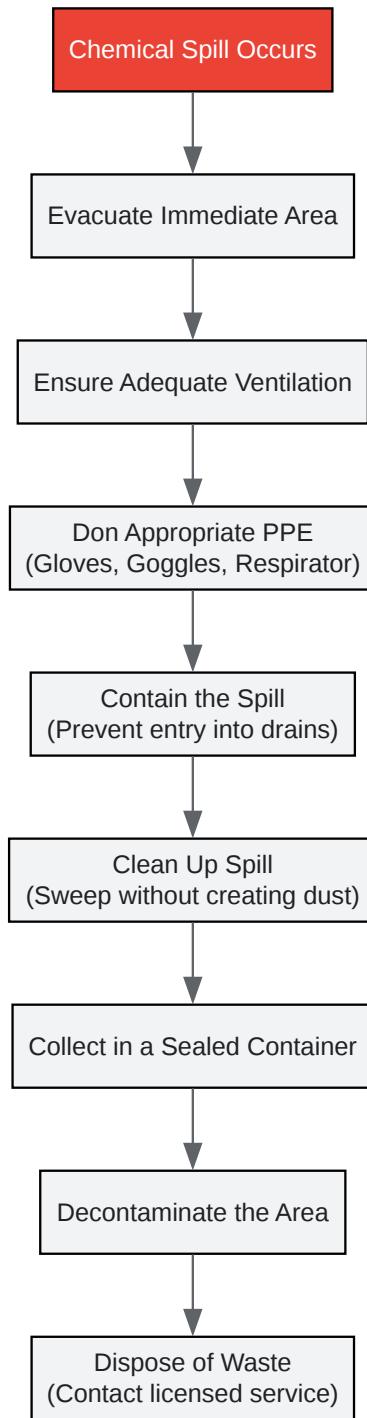
#### First Aid Measures:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. Consult a physician.[2][8]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[2][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]

#### Experimental Workflow: Handling a Chemical Spill

The following diagram illustrates the step-by-step procedure for managing a **2,2'-Biquinoline** spill in a laboratory setting.

## Workflow for Handling a 2,2'-Biquinoline Spill

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